

(+/-)-Germacrene D: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (+/-)-Germacrene D

Cat. No.: B10760459

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Introduction

(+/-)-Germacrene D is a naturally occurring sesquiterpene hydrocarbon found in a wide variety of plants. It is a key intermediate in the biosynthesis of many other sesquiterpenoids, particularly those with cadinane, muurolane, and amorphane skeletons. This volatile organic compound plays a significant role in plant-insect interactions, acting as a pheromone, allomone, or kairomone. Its diverse biological activities, including antimicrobial and insecticidal properties, have garnered considerable interest in the fields of chemical ecology, natural product chemistry, and drug development. This technical guide provides an in-depth overview of the chemical properties, spectroscopic data, and relevant experimental protocols for **(+/-)-Germacrene D**.

Chemical and Physical Properties

(+/-)-Germacrene D is a colorless to pale yellow oil that is soluble in chloroform and methanol. [1] It is a chiral molecule, and both enantiomers, (+)-Germacrene D and (-)-Germacrene D, are found in nature. The physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄	[1]
Molecular Weight	204.35 g/mol	[1]
CAS Number	23986-74-5	[1][2]
Appearance	Colorless to pale yellow oil	
Solubility	Chloroform (slightly), Methanol (slightly)	[1]
Storage	Store at 4°C under an inert atmosphere. Caution: Hygroscopic.	

Spectroscopic Data

The structural elucidation of **(+/-)-Germacrene D** relies heavily on modern spectroscopic techniques. The following tables summarize the key nuclear magnetic resonance (NMR) and mass spectrometry (MS) data.

¹H NMR Spectral Data

The ¹H NMR spectrum of Germacrene D is characterized by signals corresponding to its olefinic and aliphatic protons.

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Reference
H-1	5.13	br s	-	[3]
H-5	5.78	d	16	[3]
H-6	5.26	dd	16	[3]
H-14	1.52	s	-	[3]
H-15a	4.79	br s	-	[3]
H-15b	4.74	br s	-	[3]

¹³C NMR Spectral Data

The ¹³C NMR spectrum provides detailed information about the carbon skeleton of the molecule. A study on the biosynthesis of Germacrene D in *Solidago canadensis* involved the analysis of its ¹³C NMR spectrum.[4]

Carbon	Chemical Shift (δ , ppm)
C-1	133.5
C-2	39.8
C-3	28.1
C-4	150.2
C-5	124.7
C-6	130.5
C-7	48.2
C-8	26.9
C-9	39.4
C-10	125.0
C-11	33.6
C-12	21.3
C-13	21.3
C-14	16.2
C-15	108.4

Mass Spectrometry (MS) Data

Electron impact mass spectrometry (EI-MS) of Germacrene D shows a characteristic fragmentation pattern. The mass spectrum and fragmentation pathways have been investigated in detail.[\[5\]](#)[\[6\]](#)

m/z	Relative Intensity (%)	Proposed Fragment
204	15-20	[M] ⁺
161	100	[M - C ₃ H ₇] ⁺
133	20-25	
119	30-35	
105	50-55	
93	40-45	
91	40-45	
81	25-30	
79	25-30	
67	10-15	
41	15-20	

Experimental Protocols

Isolation of (+/-)-Germacrene D by Steam Distillation

A common method for isolating volatile compounds like Germacrene D from plant material is steam distillation.^{[7][8][9][10][11]}

Materials:

- Fresh or dried plant material rich in Germacrene D (e.g., *Solidago canadensis*)
- Distilled water
- Steam distillation apparatus (still, condenser, receiving flask)
- Heating mantle or steam generator
- Separatory funnel

- Anhydrous sodium sulfate
- Organic solvent (e.g., hexane or diethyl ether)

Procedure:

- Place the plant material into the still.
- Add distilled water to the still, ensuring the plant material is adequately covered.
- Heat the water to generate steam, which will pass through the plant material, carrying the volatile essential oils. The optimal temperature for steam distillation is typically between 140°F and 212°F (60°C and 100°C).[7]
- The steam and essential oil vapor mixture is then passed through a condenser, where it cools and liquefies.
- Collect the distillate, which will consist of an aqueous layer (hydrosol) and an oil layer (essential oil).
- Separate the essential oil layer from the aqueous layer using a separatory funnel.
- Dry the collected essential oil over anhydrous sodium sulfate to remove any residual water.
- The resulting essential oil can be further purified by chromatographic techniques to isolate Germacrene D.

Analysis of (+/-)-Germacrene D by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds in a mixture.[12][13][14][15][16][17]

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column suitable for sesquiterpene analysis (e.g., DB-5MS or HP-5MS).

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector: Split/splitless injector, operated in splitless mode for trace analysis. Injector temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 5°C/min to 240°C.
 - Hold at 240°C for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - Transfer Line Temperature: 280°C.

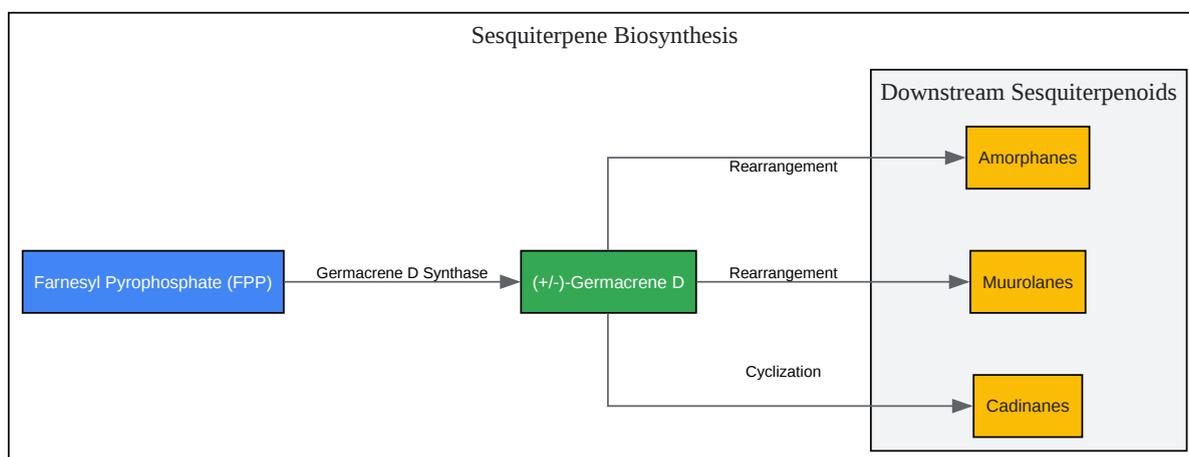
Procedure:

- Sample Preparation: Dilute the essential oil sample in a suitable solvent (e.g., hexane or ethyl acetate) to an appropriate concentration.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC injector.
- Data Acquisition: Acquire the data in full scan mode.
- Data Analysis: Identify Germacrene D by comparing its retention time and mass spectrum with that of a known standard or by matching the mass spectrum with a library database (e.g., NIST, Wiley).

Biosynthesis and Signaling Pathway

Germacrene D is synthesized from farnesyl pyrophosphate (FPP) via the mevalonate (MVA) or the methylerythritol phosphate (MEP) pathway. The cyclization of FPP is catalyzed by the

enzyme Germacrene D synthase. Germacrene D then serves as a crucial precursor for the biosynthesis of a diverse array of other sesquiterpenoids.



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Caption: Biosynthetic pathway of **(+/-)-Germacrene D** and its role as a precursor.

Conclusion

(+/-)-Germacrene D is a sesquiterpene of significant chemical and biological interest. Its role as a biosynthetic precursor and its diverse ecological functions make it a valuable target for research in natural product chemistry and drug discovery. The analytical techniques and protocols outlined in this guide provide a solid foundation for researchers and scientists working with this fascinating molecule.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. spectrabase.com [spectrabase.com]
- 3. bcc.bas.bg [bcc.bas.bg]
- 4. Biosynthesis of the sesquiterpene germacrene D in *Solidago canadensis*: ¹³C and (2)H labeling studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Electron Impact-Induced Fragmentation of the Sesquiterpene Germacrene D | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
- 7. Part 3: Distillation Methods—Steam Distillation | doTERRA Essential Oils [doterra.com]
- 8. rockymountainoils.com [rockymountainoils.com]
- 9. purodem.com [purodem.com]
- 10. engineering.iastate.edu [engineering.iastate.edu]
- 11. A Comprehensive Guide to Essential Oil Extraction Methods [newdirectionsaromatics.com]
- 12. benchchem.com [benchchem.com]
- 13. AMT - Optimisation of a thermal desorption¹ gas chromatography² mass spectrometry method for the analysis of monoterpenes, sesquiterpenes and diterpenes [amt.copernicus.org]
- 14. mdpi.com [mdpi.com]
- 15. Solid-phase microextraction gas chromatography/ion trap mass spectrometry and multistage mass spectrometry experiments in the characterization of germacrene D - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Production and quantification of sesquiterpenes in *Saccharomyces cerevisiae*, including extraction, detection and quantification of terpene products and key related metabolites | Springer Nature Experiments [experiments.springernature.com]
- 17. researchgate.net [researchgate.net]
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